

Foundational Principles: Structure and Proton Environments

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Compound of Interest

Compound Name: **2-Bromo-5-isopropylphenol**

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The first step in any NMR analysis is a thorough understanding of the molecule's structure and the identification of all non-equivalent proton environments. **2-Bromo-5-isopropylphenol** ($C_9H_{11}BrO$) possesses a substituted benzene ring, which gives rise to distinct signals for each type of proton.[1][2]

The molecule has five key proton environments:

- Phenolic Hydroxyl Proton (H_a): The proton attached to the oxygen atom.
- Aromatic Protons (H_p , H_p , H_p): Three protons directly attached to the aromatic ring. Their specific chemical environments are dictated by the electronic effects of the substituents.
- Isopropyl Methine Proton (H_e): The single proton on the tertiary carbon of the isopropyl group.
- Isopropyl Methyl Protons (H_p): The six equivalent protons of the two methyl groups.

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Sources

- 1. 2-Bromo-5-(1-methylethyl)phenol | C9H11BrO | CID 23113890 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Solved Testbank, Question 025 What is the correct structure | Chegg.com [chegg.com]
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